

Technical Support Center: Optimization of Lucas Cell Counting for Radon-222

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Compound of Interest

Compound Name: Radon-222

Cat. No.: B088996

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This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) to optimize the use of Lucas cells for the measurement of **Radon-222** in gas samples.

Frequently Asked Questions (FAQs)

Q1: What is a typical counting efficiency for a Lucas cell?

A1: The counting efficiency of a Lucas cell can vary depending on its design and condition. Typical efficiencies for the alpha particles from **Radon-222** and its progeny are generally in the range of 63% to 77%.^[1] Individual alpha counting efficiencies have been determined to be approximately 0.76 for Rn-222, 0.77 for Po-218, and 0.91 for Po-214.^[1]

Q2: What is an acceptable background count rate for a Lucas cell?

A2: An ideal background count rate for a new or well-maintained Lucas cell is very low, on the order of 3 counts per day (approximately 0.002 counts per minute).^[1] However, with use, the background will inevitably increase due to the accumulation of long-lived radon daughters.^{[2][3]}

Q3: How long should I wait after sealing the sample in the Lucas cell before counting?

A3: To ensure secular equilibrium is established between **Radon-222** and its short-lived decay products, it is recommended to wait at least 3 to 4 hours after sealing the sample before

beginning the count.[4][5][6] This allows the radon daughters to reach a state where their decay rate is equal to that of the parent radon.

Q4: How do environmental factors like pressure and humidity affect measurements?

A4: Atmospheric pressure can influence the counting efficiency. A decrease in efficiency of about 15% has been observed when atmospheric pressure increases from 827 to 1013 hPa.[7] It is crucial to calibrate and operate the cells under similar pressure conditions. Humidity can also affect the collection of radon progeny, potentially impacting the counting efficiency.[8]

Q5: How often should a Lucas cell be calibrated?

A5: It is recommended to calibrate each Lucas cell at least once every 12 months.[9] Recalibration is also necessary if the cell has been repaired or if routine background checks indicate a significant change in performance.[2][5]

Troubleshooting Guide

Q1: My background count rate is unacceptably high. What is the cause and how can I fix it?

A1: High background is most often caused by contamination of the cell's interior surfaces with radon decay products.

- Short-Lived Daughters: If the cell was recently used for a high-concentration sample, the high background may be due to short-lived progeny. Allow the cell to decay for at least 24 hours before reuse.[2]
- Long-Lived Daughters (Pb-210, Po-210): Over time, long-lived daughters like Lead-210 and Polonium-210 plate out on the cell walls, leading to a gradual and persistent increase in background.[2][3]
 - Solution: Flush the cell thoroughly with aged, radon-free air or nitrogen, especially after measuring high-concentration samples.[2] It is also good practice to segregate cells, reserving those with higher backgrounds for measuring samples expected to have high radon concentrations.[2]

- Dust and Particulates: Contamination can also occur from dust or other particulates entering the cell.[\[2\]](#)
 - Solution: Always use an in-line filter when collecting gas samples to prevent the entry of dust and radon decay products.[\[2\]](#)[\[10\]](#)

Q2: My counting efficiency seems low. What are the potential causes?

A2: Low counting efficiency can stem from several issues:

- Leaks: The integrity of the Lucas cell is crucial. A leak will allow the radon sample to escape, leading to a lower count rate. See Q3 for a leak testing procedure.
- Photomultiplier Tube (PMT) or Electronics Malfunction: Ensure the PMT high voltage is set correctly and that the counting electronics are functioning as expected.
- Degraded Scintillator: The zinc sulfide (ZnS(Ag)) coating can degrade over time, reducing its light output and thus the counting efficiency.
- Pressure Mismatch: If the cell was calibrated at a different atmospheric pressure than where the sample is being measured, it can lead to inaccurate efficiency calculations.[\[7\]](#)

Q3: I suspect my Lucas cell is leaking. How can I test for leaks?

A3: A pressure decay test is a common method to check for leaks.

- Procedure:
 - Connect the Lucas cell to a pressure gauge and a source of clean, dry air or nitrogen.
 - Slowly pressurize the cell to a value specified by the manufacturer. Do not over-pressurize, as this can damage the cell.[\[11\]](#)
 - Allow the pressure to stabilize for a short period.
 - Isolate the pressure source from the cell.

- Monitor the pressure gauge for any decrease over a set period (e.g., 15-30 minutes).[11] A stable pressure indicates the cell is airtight, while a drop in pressure signifies a leak.

Data Presentation

Table 1: Typical Performance Characteristics of Lucas Cells

Parameter	Typical Value	Notes
Counting Efficiency	63% - 77%	Varies with cell design and age.[1]
Background (New Cell)	~3 counts per day (~0.002 cpm)	Can be significantly higher in older, frequently used cells.[1]
Cell Volume	150 cm ³ (typical)	Varies by model.[12]
Scintillator Material	Zinc Sulfide (ZnS(Ag))	Coated on the interior surface of the cell.[10]

Table 2: Influence of Environmental Factors on Lucas Cell Measurements

Factor	Effect on Measurement	Mitigation Strategy
Atmospheric Pressure	Efficiency decreases by ~15% with a pressure increase from 827 to 1013 hPa.[7]	Calibrate and measure samples at similar atmospheric pressures. Apply correction factors if necessary.
Humidity	High humidity can affect the collection of charged radon progeny (Po-218), potentially altering the counting efficiency. [8]	Ensure gas samples are dry or account for humidity effects in calibration.
Temperature	Can affect electronic components and PMT performance.	Allow the system to stabilize at a constant operating temperature.

Experimental Protocols

Protocol 1: Calibration of Lucas Cells using a Radium-226 Source

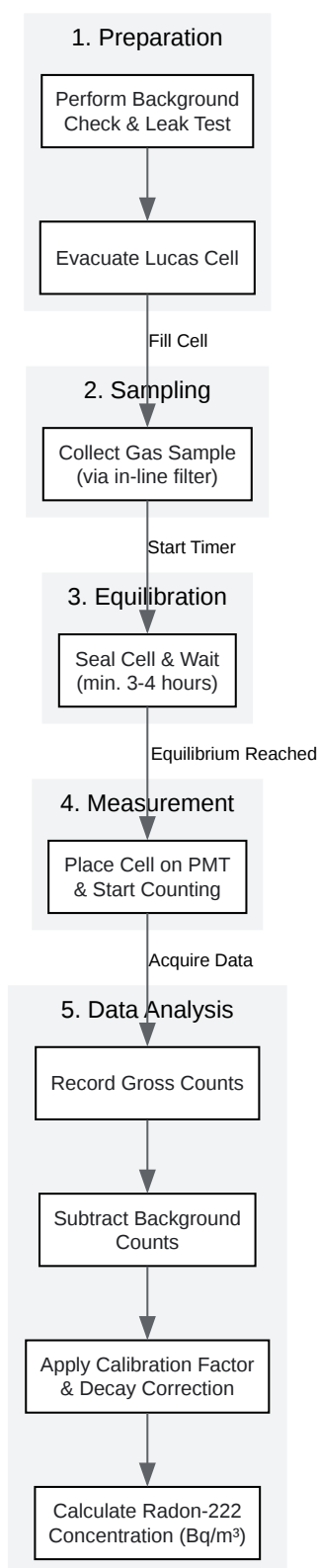
This protocol is based on the emanation method described by the U.S. Environmental Protection Agency (EPA).[5]

- **Radon Ingrowth:** Use a standard solution of Radium-226. Allow the **Radon-222** to emanate from the solution and reach secular equilibrium with the Radium-226. This typically takes at least 25-30 days.[4]
- **System Purge:** Connect the emanation flask containing the radium solution to a collection vessel (e.g., a plastic bag) through a manifold.
- **Radon Transfer:** Evacuate the Lucas cell to be calibrated.
- **Sample Collection:** Using a controlled flow of air or water displacement, purge the radon gas from the emanation flask into the collection vessel.[5]
- **Cell Filling:** Transfer a known volume of the radon-air mixture from the collection vessel into the evacuated Lucas cell.
- **Equilibrium Wait Time:** Seal the Lucas cell and allow it to sit for a minimum of 4 hours to establish secular equilibrium between **Radon-222** and its decay products.[5]
- **Counting:** Place the Lucas cell on the photomultiplier tube (PMT) assembly and count for a predetermined time (e.g., 400 minutes).[5]
- **Background Subtraction:** Measure the background count rate of the empty cell and subtract it from the sample count rate.
- **Calculate Calibration Factor:** The calibration factor (e.g., in cpm/Bq) is calculated as the ratio of the net count rate to the known activity of the radon introduced into the cell, correcting for radioactive decay to the time of collection.[5]
- **Repeat:** Repeat the calibration at least four times and average the results to obtain a reliable calibration factor for the cell.[5]

Protocol 2: Measurement of Radon-222 in a Gas Sample

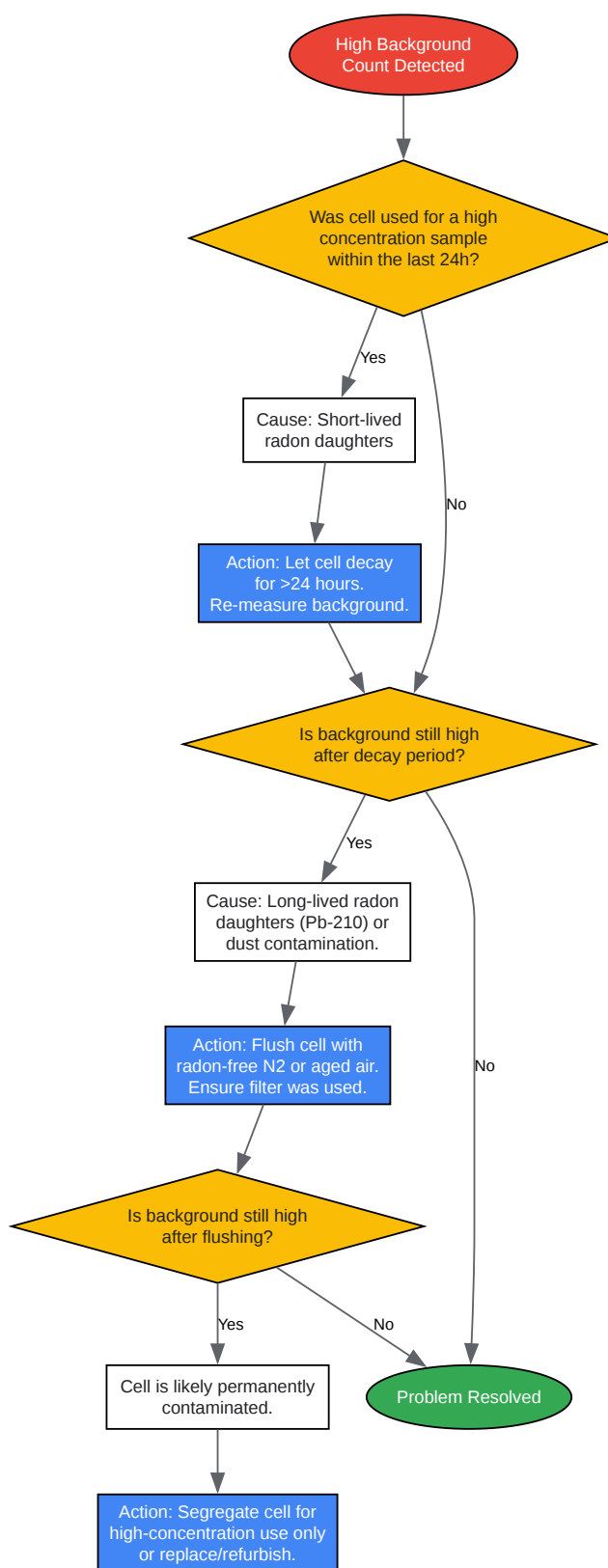
- Cell Preparation: Ensure the Lucas cell is clean, has a known background, and has been leak-tested.
- Sample Collection: Evacuate the Lucas cell. Connect it to the gas source using an in-line filter to prevent dust and progeny from entering. Open the valve to allow the cell to fill with the gas sample.
- Record Parameters: Record the date, time, and location of the sample collection.
- Equilibrium Wait Time: Seal the cell and wait for at least 3-4 hours to allow for the ingrowth of radon progeny to equilibrium.[\[6\]](#)
- Counting: Place the cell in the counter and acquire data for a sufficient time to achieve the desired statistical uncertainty.
- Calculation: Use the net count rate (sample counts - background counts), the cell's calibration factor, and the volume of the cell to calculate the **Radon-222** concentration in the gas sample. Account for the decay of radon between the time of collection and the time of counting.

Visualizations



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Caption: Experimental workflow for **Radon-222** measurement.



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Caption: Troubleshooting workflow for high background counts.

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References

- 1. researchgate.net [researchgate.net]
- 2. Scintillation Cell Contamination | Pylon Electronics-Radon [pylonelectronics-radon.com]
- 3. indico.global [indico.global]
- 4. researchgate.net [researchgate.net]
- 5. nvlpubs.nist.gov [nvlpubs.nist.gov]
- 6. researchgate.net [researchgate.net]
- 7. elradon.com [elradon.com]
- 8. The effect of humidity on the radon counting efficiency of integrated instruments | AIVC [aivc.org]
- 9. Device Protocols 2 | AccuStar Labs Radon Test Kits [accustarlabs.com]
- 10. Lucas cell - Wikipedia [en.wikipedia.org]
- 11. members.fchea.org [members.fchea.org]
- 12. LUCAS Cell | Polltech Instruments Pvt. Ltd. [polltechinstruments.com]
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